Foreword: Contextualizing the Utility of a Bifunctional Reagent

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Compound of Interest

Compound Name:	*1,2-Dibromo-1-ethoxyethane*
CAS No.:	*2983-26-8*
Cat. No.:	*B1607201*

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In the landscape of synthetic organic chemistry, reagents that offer multiple, differentially reactive functional groups are of paramount importance. They are the chemical equivalent of a versatile multi-tool, enabling chemists to construct complex molecular architectures with precision and efficiency. **1,2-Dibromo-1-ethoxyethane** is one such reagent. As a halogenated ether, its true synthetic power lies not just in the presence of two bromine atoms, but in their distinct chemical environments. The bromine atom alpha to the ether oxygen is electronically activated, rendering it highly susceptible to nucleophilic attack, while the beta-bromine atom retains a reactivity profile more akin to a standard primary alkyl halide. This inherent disparity allows for sequential, site-selective transformations, making it a valuable building block for synthesizing a wide array of more complex molecules, from pharmaceutical intermediates to novel materials. This guide provides a comprehensive exploration of this reagent, grounded in fundamental principles and practical application.

Section 1: Core Molecular and Physical Characteristics

A foundational understanding of a molecule's intrinsic properties is the bedrock of its effective application in any experimental setting. These parameters dictate everything from appropriate

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solvent selection and reaction temperature to purification strategies and safe handling protocols.

Nomenclature and Identifiers

- Systematic IUPAC Name: **1,2-Dibromo-1-ethoxyethane**
- Chemical Abstracts Service (CAS) Number: 2983-26-8[1][2][3][4]
- Molecular Formula: $C_4H_8Br_2O$[2][5][6]
- Molecular Weight: 231.91 g/mol [2][5][6]

Tabulated Physical Properties

The following table consolidates the key physical data for **1,2-Dibromo-1-ethoxyethane**. It is critical to note that some physical properties, such as boiling point, may be reported as rough estimates or under specific vacuum conditions in the available literature, which is common for compounds that may decompose at their atmospheric boiling point.

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Property	Value	Notes and Context
Appearance	Colorless to light yellow liquid	Standard for many halogenated ethers.
Boiling Point	68-71 °C @ 10 Torr[7]	The significant reduction from the estimated atmospheric boiling point (~185 °C)[2][3] suggests thermal lability. Vacuum distillation is the required method for purification.
Density	1.732 g/cm³ @ 20 °C[2][7]	Significantly denser than water, which is relevant for aqueous workup procedures.
Refractive Index (n_D^{20})	~1.5044[2][3]	This value is reported as an estimate but can be used for preliminary characterization.
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethers, halogenated solvents, hydrocarbons).	Typical for a molecule of its polarity and size.

Section 2: Synthesis Pathway and Experimental Protocol

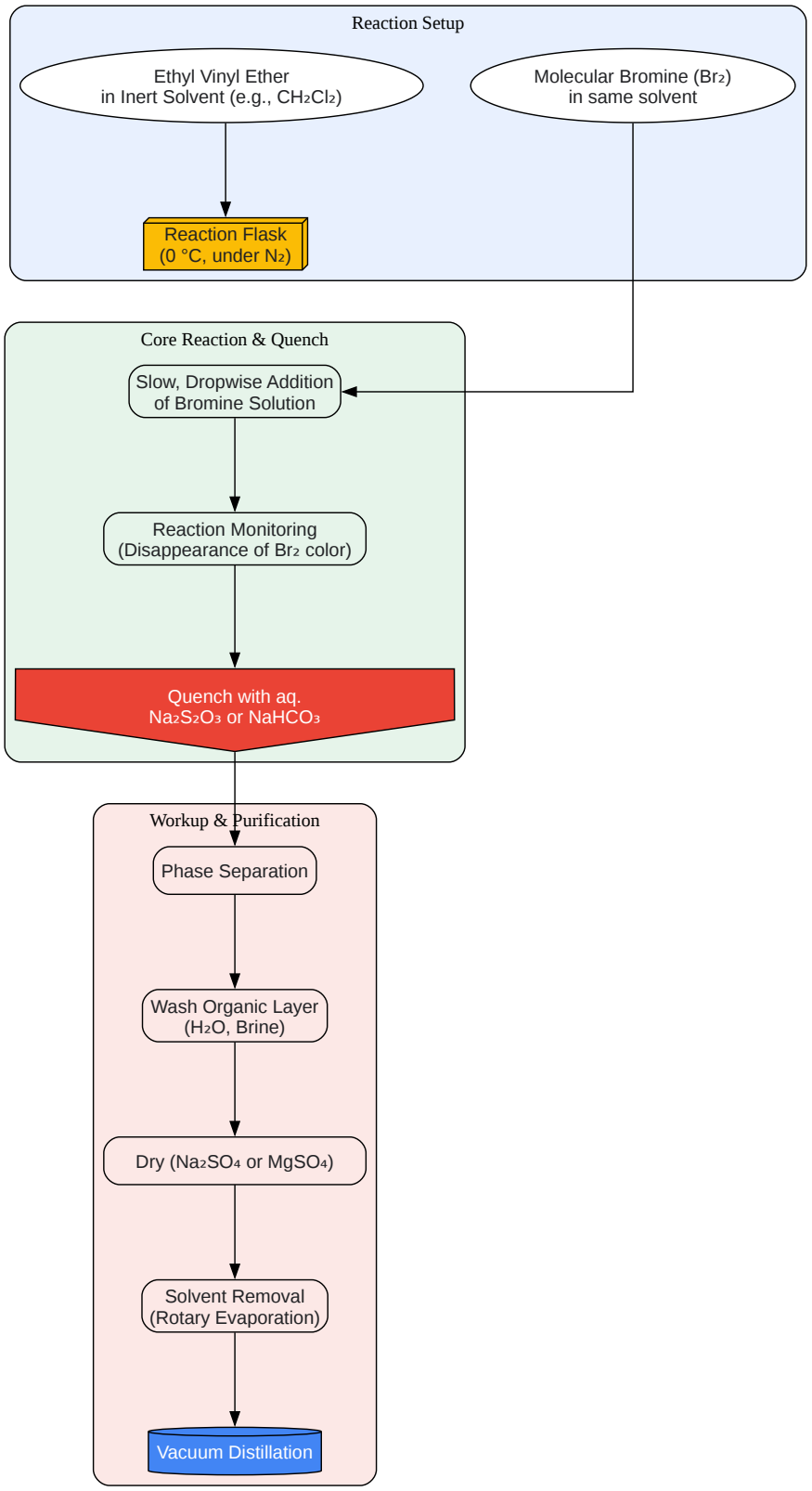
The most direct and widely accepted method for preparing **1,2-Dibromo-1-ethoxyethane** is the electrophilic addition of molecular bromine across the electron-rich double bond of ethyl vinyl ether.

Mechanistic Rationale and Workflow

The causality behind this synthetic choice is the high reactivity of the vinyl ether's π-bond towards electrophiles like Br_2. The reaction proceeds through a cyclic bromonium ion intermediate. The subsequent nucleophilic attack by the bromide ion (Br^-) occurs preferentially

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at the carbon atom adjacent to the ethoxy group, which can better stabilize the partial positive charge. This regioselectivity is a key feature of the reaction.



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Caption: Experimental workflow for the synthesis of **1,2-Dibromo-1-ethoxyethane**.

Field-Proven Experimental Protocol

This protocol is designed as a self-validating system, where visual cues and standard procedures ensure high confidence in the outcome.

Reagents & Equipment:

- Ethyl vinyl ether (freshly distilled or inhibitor-free)
- Bromine
- Dichloromethane (CH_2Cl_2, anhydrous)
- Saturated sodium bicarbonate solution (aq. $NaHCO_3$)
- Brine (saturated aq. NaCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Three-neck round-bottom flask with magnetic stirrer, dropping funnel, and nitrogen inlet
- Ice/water bath
- Separatory funnel
- Rotary evaporator and vacuum distillation apparatus

Step-by-Step Methodology:

- System Inerting and Cooling (Trustworthiness Pillar): Assemble the three-neck flask, ensuring all glassware is oven-dried. Purge the system with dry nitrogen. This prevents side reactions with atmospheric moisture.
- Reagent Preparation: In the flask, dissolve ethyl vinyl ether (1.0 eq) in anhydrous CH_2Cl_2. In the dropping funnel, prepare a solution of bromine (1.0 eq) in anhydrous CH_2Cl_2.

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- Controlled Addition (Expertise Pillar): Cool the flask to 0 °C using an ice bath. Begin vigorous stirring and add the bromine solution dropwise from the funnel. The key to a clean reaction is maintaining a slow addition rate to control the exotherm and prevent localized bromine excess. The reaction is self-indicating; the deep red-brown color of bromine should disappear almost instantly upon addition. Persistence of the color signals the reaction is nearing completion.

- Reaction Completion and Quenching: Once the addition is complete, allow the mixture to stir for an additional 15-20 minutes at 0 °C. Quench the reaction by adding saturated $NaHCO_3$ solution to neutralize any residual HBr and destroy excess bromine.

- Aqueous Workup: Transfer the biphasic mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water and then brine. The brine wash aids in removing residual water from the organic phase.

- Drying and Concentration: Dry the isolated organic layer over anhydrous Na_2SO_4, filter, and concentrate the solvent using a rotary evaporator.

- Final Purification: Purify the resulting crude oil via vacuum distillation, collecting the fraction corresponding to **1,2-Dibromo-1-ethoxyethane** (lit. bp: 68-71 °C @ 10 Torr[7]).

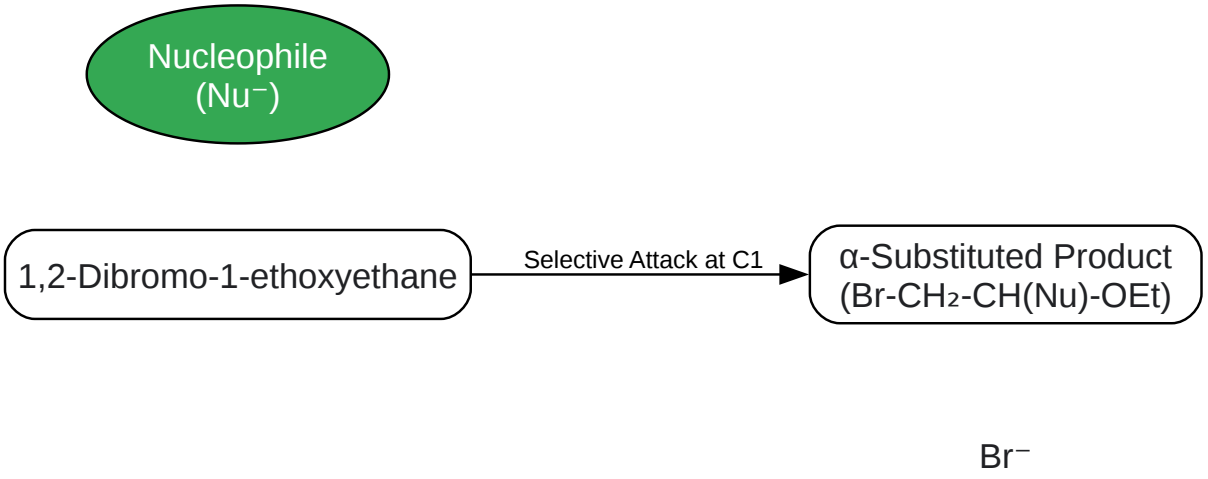
Section 3: Reactivity, Mechanisms, and Synthetic Applications

The synthetic value of **1,2-Dibromo-1-ethoxyethane** is rooted in the differential reactivity of its C-Br bonds.

The α-Bromo Ether: A Privileged Electrophile

The bromine atom at the C1 position (alpha to the oxygen) is significantly more reactive towards nucleophiles than the bromine at C2. This is due to the stabilizing effect of the adjacent oxygen atom on the transition state of an S_n1-like pathway or its electron-withdrawing inductive effect in an S_n2 pathway. This allows for selective substitution at this position.

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